

Proper Disposal of ART0380: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ART0380
Cat. No.: B12384150

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Essential Safety and Logistical Information for the Disposal of **ART0380**, a Potent ATR Kinase Inhibitor.

This document provides procedural guidance for the safe and compliant disposal of **ART0380** (also known as Alnodesertib), a substance under investigation for its antitumor activity.^[1] Due to its nature as a potent, selective, and ATP-competitive ATR kinase inhibitor, proper handling and disposal are critical to ensure the safety of laboratory personnel and to maintain environmental compliance.^[2] This guide is intended for researchers, scientists, and drug development professionals who may handle this compound.

Key Compound Information

The following table summarizes essential data for **ART0380**.

Property	Value	Source
Molecular Formula	C18H24N6O2S	[2]
Molecular Weight	388.49 g/mol	[2]
CAS Number	2267316-76-5	[1]
Solubility	10 mM in DMSO	[2]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months	[2]

Experimental Protocols for Disposal

As **ART0380** is a research chemical, specific degradation or neutralization protocols are not publicly available. Therefore, disposal must adhere to the principles of hazardous chemical waste management. The following step-by-step procedures are based on general laboratory safety guidelines.

Procedure for Segregation and Packaging of ART0380 Waste

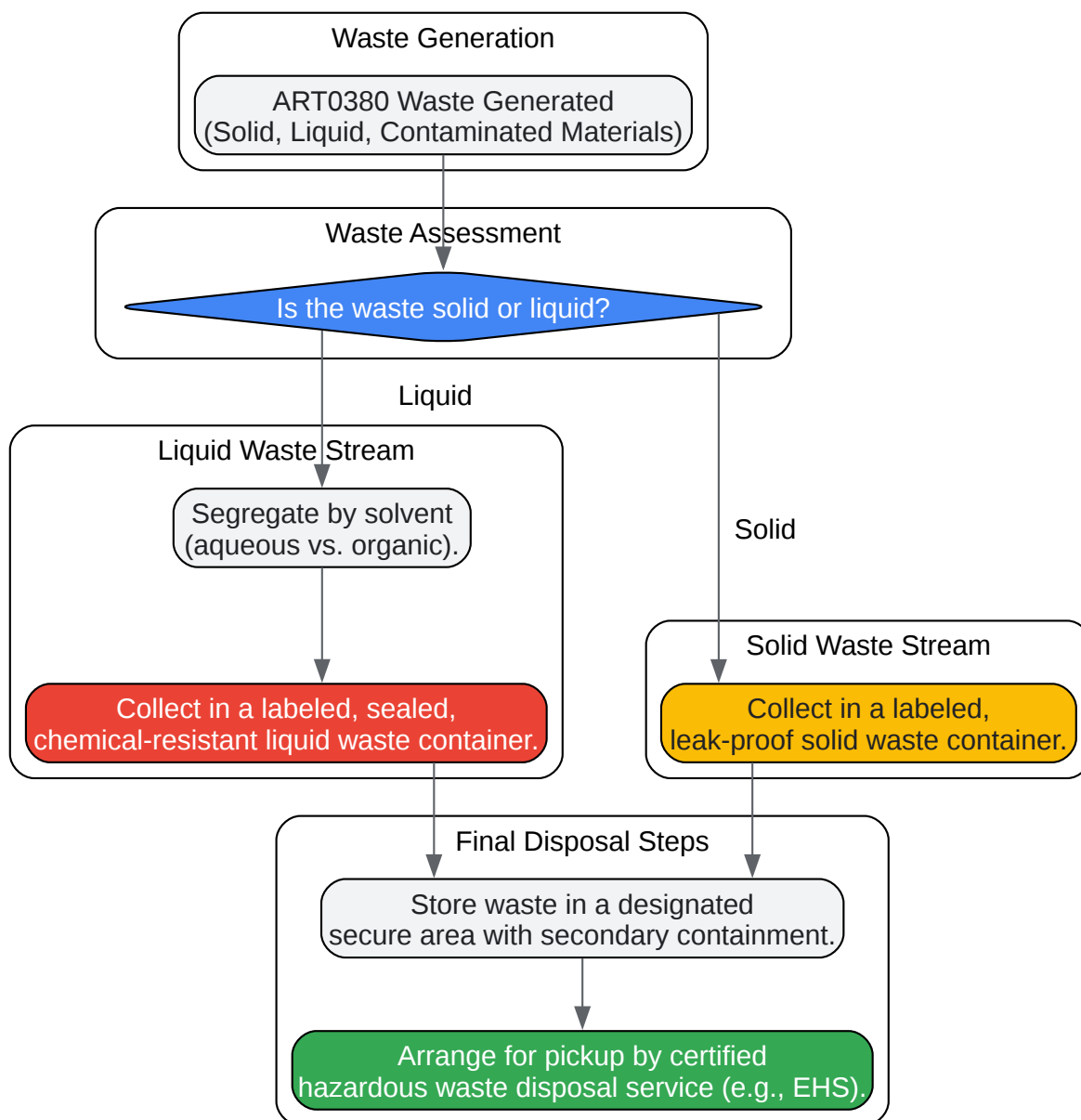
- Waste Identification and Segregation:
 - Treat all materials contaminated with **ART0380** as hazardous chemical waste. This includes, but is not limited to:
 - Unused or expired solid **ART0380**.
 - Solutions containing **ART0380**.
 - Contaminated personal protective equipment (PPE) such as gloves and lab coats.
 - Contaminated labware (e.g., pipette tips, vials, flasks).

- Do not mix **ART0380** waste with other waste streams such as biohazardous waste, radioactive waste, or non-hazardous trash.
- Solid Waste Disposal:
 - Collect all solid waste contaminated with **ART0380** (e.g., powder, contaminated weigh boats, gloves, and other disposable lab supplies) in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container should be made of a material compatible with the chemical. A polyethylene drum or a designated hazardous waste bag within a rigid secondary container is recommended.
- Liquid Waste Disposal:
 - Collect liquid waste containing **ART0380**, including stock solutions and experimental residues, in a sealable, chemical-resistant container (e.g., a glass or polyethylene bottle).
 - Do not overfill the container; leave at least 10% of the volume as headspace to allow for expansion.
 - Segregate aqueous solutions from organic solvent solutions.
- Disposal of "Empty" Containers:
 - Containers that have held **ART0380** are not considered empty unless they have been triple-rinsed.
 - The first rinse of a container that held a highly toxic chemical must be collected and disposed of as hazardous waste.[3] Subsequent rinses may also need to be collected depending on local regulations.
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**ART0380** (Alnodesertib)".
 - List all components of a mixture, including solvents and their approximate concentrations.

- Indicate the date when waste was first added to the container.
- Storage and Pickup:
 - Store sealed hazardous waste containers in a designated, secure area away from general laboratory traffic.
 - Ensure secondary containment for all liquid waste containers to prevent spills.
 - Schedule a pickup with your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

ART0380 Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **ART0380** waste.



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Caption: Workflow for the proper segregation and disposal of **ART0380** waste.

This guide provides a framework for the safe disposal of **ART0380**. Always consult your institution's specific safety and disposal protocols and the Safety Data Sheet (SDS) for the most detailed and compliant procedures. In case of a spill or exposure, contact your institution's emergency services and Environmental Health and Safety department immediately.

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References

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